

Application Note: Synthesis of 2-(4-Methylphenyl)propan-2-ol via Grignard Reaction

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Compound of Interest

Compound Name: 2-(4-Methylphenyl)propan-2-ol

Cat. No.: B075277

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Abstract

This application note provides a detailed protocol for the synthesis of **2-(4-methylphenyl)propan-2-ol**, a tertiary alcohol with applications in medicinal chemistry and as a building block in organic synthesis.^[1] The procedure utilizes a Grignard reaction, a robust and versatile method for carbon-carbon bond formation. The protocol outlines the preparation of the Grignard reagent, p-tolylmagnesium bromide, from 4-bromotoluene and magnesium turnings, followed by its reaction with acetone to yield the desired tertiary alcohol. This document includes a comprehensive list of materials, a step-by-step experimental procedure, and tabulated data for all reagents and the product. Additionally, a visual representation of the experimental workflow is provided using the DOT language for clear and concise understanding.

Introduction

The Grignard reaction is a fundamental organometallic chemical reaction that involves the addition of an organomagnesium halide (Grignard reagent) to a carbonyl group of an aldehyde or ketone. This reaction is a cornerstone of organic synthesis due to its effectiveness in forming new carbon-carbon bonds, enabling the construction of complex molecules from simpler precursors. The synthesis of **2-(4-methylphenyl)propan-2-ol** serves as an excellent example of a Grignard reaction, where the nucleophilic carbon of the p-tolylmagnesium bromide attacks

the electrophilic carbonyl carbon of acetone. Subsequent acidic workup yields the final tertiary alcohol product.

Materials and Methods

Reagents and Materials

Chemical Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Physical State
4-Bromotoluene	106-38-7	C ₇ H ₇ Br	171.03	Liquid
Magnesium Turnings	7439-95-4	Mg	24.31	Solid
Acetone	67-64-1	C ₃ H ₆ O	58.08	Liquid
Diethyl Ether (anhydrous)	60-29-7	C ₄ H ₁₀ O	74.12	Liquid
Hydrochloric Acid (1M)	7647-01-0	HCl	36.46	Liquid
2-(4-Methylphenyl)propan-2-ol	1197-01-9	C ₁₀ H ₁₄ O	150.22	Liquid/Solid

Equipment

- Three-necked round-bottom flask (250 mL)
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel

- Rotary evaporator
- Standard laboratory glassware (beakers, graduated cylinders, etc.)
- Drying tube (filled with calcium chloride)

Experimental Protocol

Part 1: Preparation of p-Tolylmagnesium Bromide (Grignard Reagent)

- **Apparatus Setup:** Assemble a 250 mL three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stir bar. Attach a drying tube containing calcium chloride to the top of the condenser to maintain anhydrous conditions.
- **Drying of Glassware:** Ensure all glassware is thoroughly dried in an oven and cooled under a stream of dry nitrogen or in a desiccator before use.
- **Initiation of Reaction:** Place magnesium turnings (1.2 g, 0.05 mol) in the reaction flask. Add a small crystal of iodine to activate the magnesium surface.
- **Addition of 4-Bromotoluene:** In the dropping funnel, prepare a solution of 4-bromotoluene (6.84 g, 0.04 mol) in 50 mL of anhydrous diethyl ether.
- **Grignard Reagent Formation:** Add a small portion (approximately 5 mL) of the 4-bromotoluene solution to the magnesium turnings. The reaction is initiated when the brownish color of the iodine disappears and the solution becomes cloudy and starts to reflux gently. If the reaction does not start, gentle warming with a heating mantle may be necessary.
- **Completion of Addition:** Once the reaction has initiated, add the remaining 4-bromotoluene solution dropwise from the dropping funnel at a rate that maintains a gentle reflux.
- **Reaction Completion:** After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent. The solution should appear grayish and slightly cloudy.

Part 2: Synthesis of **2-(4-Methylphenyl)propan-2-ol**

- **Cooling:** Cool the freshly prepared Grignard reagent solution to 0 °C using an ice bath.
- **Addition of Acetone:** Prepare a solution of acetone (2.32 g, 0.04 mol) in 20 mL of anhydrous diethyl ether. Add this solution dropwise to the stirred Grignard reagent solution at 0 °C. A white precipitate will form.
- **Reaction:** After the addition is complete, remove the ice bath and stir the reaction mixture at room temperature for 30 minutes.

Part 3: Work-up and Purification

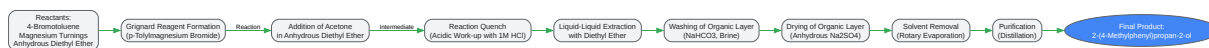
- **Hydrolysis:** Carefully and slowly pour the reaction mixture into a beaker containing 100 mL of ice-cold 1M hydrochloric acid with stirring. This will quench the reaction and dissolve the magnesium salts.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer (diethyl ether). Extract the aqueous layer twice with 25 mL portions of diethyl ether.
- **Washing:** Combine the organic extracts and wash with 50 mL of saturated sodium bicarbonate solution, followed by 50 mL of brine (saturated NaCl solution).
- **Drying:** Dry the organic layer over anhydrous sodium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the diethyl ether using a rotary evaporator.
- **Purification:** The crude product can be purified by distillation under reduced pressure to obtain pure **2-(4-methylphenyl)propan-2-ol**.

Data Presentation

Physical and Chemical Properties of Reactants and Product

Compound	Molar Mass (g/mol)	Boiling Point (°C)	Density (g/mL)	Melting Point (°C)
4-Bromotoluene	171.03	184-185	1.398	25-28
Magnesium	24.31	1090	1.74	650
Acetone	58.08	56	0.791	-95
Diethyl Ether	74.12	34.6	0.713	-116.3
Hydrochloric Acid (1M)	36.46	~100	~1.0	N/A
2-(4-Methylphenyl)propan-2-ol	150.22	204.8 at 760 mmHg	0.979	N/A

Experimental Workflow



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Caption: Workflow for the synthesis of **2-(4-Methylphenyl)propan-2-ol**.

Safety Precautions

- Diethyl ether is extremely flammable and volatile. All operations should be conducted in a well-ventilated fume hood, away from any sources of ignition.
- Grignard reagents are highly reactive and sensitive to moisture. Ensure all glassware is dry and the reaction is performed under anhydrous conditions.
- Hydrochloric acid is corrosive. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

- The reaction of the Grignard reagent with acetone and the subsequent quenching with acid are exothermic. Perform these steps with cooling and slow, controlled addition.

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References

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